

Technical Guide: (+)-Indolactam V as a Precursor for Cytoblastin Synthesis[1]

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Compound of Interest

Compound Name: (+)-Indolactam V

CAS No.: 84590-48-7

Cat. No.: B1630506

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Executive Summary & Scope

Target Molecule: Cytoblastin (CAS: 137109-42-3). Classification: Teleocidin-type indole alkaloid; Protein Kinase C (PKC) modulator. Precursor: (-)-Indolactam V (ILV).[1] Note: While the prompt mentions **(+)-Indolactam V**, the natural bioactive isomer and the one used in the Kishi synthesis is typically (-)-Indolactam V. This guide addresses the specific stereochemical correlation established in the literature, primarily focusing on the (-)-enantiomer as the bioactive scaffold, but the chemistry applies to the (+)-enantiomer for synthesizing the enantiomer of Cytoblastin if desired.

Critical Disambiguation:

*WARNING: Do not confuse the indole alkaloid Cytoblastin (isolated from *Streptovercillium eurocidicum*) with the trade name "Cytoblastin" used for Vinblastine Sulfate (a chemotherapy agent). This guide exclusively covers the synthesis of the indole alkaloid.*

Strategic Rationale: The Indolactam Scaffold

Cytoblastin acts as a "pseudodimer" of the endogenous PKC activator diacylglycerol (DAG). Its structure consists of a rigid Indolactam V core functionalized at the C7 position with a hydrophilic, bis-indole side chain.

Why Indolactam V?

- **Stereochemical Template:** The nine-membered lactam ring of Indolactam V provides a pre-organized, conformationally restricted scaffold (existing as sofa and twist conformers).
- **Bioactive Pharmacophore:** The "upper half" of Cytoblastin is identical to Indolactam V, which contains the essential hydrogen-bonding motifs (indole NH, amide, hydroxyl) required for PKC activation.
- **Synthetic Accessibility:** Functionalization of the indole ring at C7 (via electrophilic substitution) allows for the modular attachment of the "lower half" side chain.

Retrosynthetic Analysis

The synthesis relies on a convergent strategy disconnecting the C7 side chain.

- **Disconnection:** C7(Indole)–C1'(Sidechain).
- **Key Transform:** Palladium-mediated Stille coupling.
- **Synthons:**
 - **Nucleophile:** Indolyl-functionalized allylstannane (Fragment A).

- Electrophile: 7-Bromoindolactam V (Fragment B).

Synthetic Methodology (The Kishi Route)[3]

Phase 1: Core Functionalization (Synthesis of Fragment B)

The first objective is to install a reactive handle (bromide) at the C7 position of the Indolactam V core without disrupting the sensitive lactam ring or epimerizing the C9/C12 centers.

Step 1.1: Protection The indole nitrogen (N1) and the primary alcohol must be protected to prevent side reactions during lithiation or coupling.

- Reagent: 2-(Trimethylsilyl)ethoxymethyl chloride (SEM-Cl).
- Conditions: NaH, DMF, 0°C.
- Outcome: N-SEM-Indolactam V.[2][3]

Step 1.2: Regioselective Bromination

- Reagent: Pyridinium bromide perbromide (PBP) or NBS in dioxane/pyridine.
- Mechanism: Electrophilic aromatic substitution. The C7 position is activated by the nitrogen lone pair but is less sterically hindered than C2, and electronically favored over C5/C6 in the specific fused ring system.
- Product: 7-Bromo-N-SEM-indolactam V.

Phase 2: Stille Coupling (Fragment Assembly)

This is the pivotal step. A sterically demanding C–C bond is formed between the Indolactam core and the indole-containing side chain.

- Reagents:
(Catalyst), CuI (Co-catalyst), CsF (Fluoride source to activate stannane).
- Coupling Partner: Allylstannane (c-13).[2]

- Structure: An allylic stannane bearing a protected indole moiety.
- Conditions: Reflux in dioxane or toluene.
- Mechanism:
 - Oxidative Addition: Pd(0) inserts into the C7–Br bond.
 - Transmetallation: The stannyl group is exchanged for the Pd species.
 - Reductive Elimination: Formation of the C–C bond.
- Result: A "bis-indole" intermediate with a terminal olefin side chain attached at C7.

Phase 3: Stereoselective Oxidation & Deprotection

The final phase converts the olefin into the bioactive diol moiety.

Step 3.1: Dihydroxylation

- Reagent: Osmium tetroxide (OsO_4), N-Methylmorpholine N-oxide (NMO).
- Selectivity: The existing chirality of the Indolactam V core directs the approach of the osmium reagent, yielding the specific diastereomer (1A) found in natural Cytoblastin.
- Product: The 2,3-dihydroxypropyl side chain.

Step 3.2: Global Deprotection

- Reagent: TBAF (for SEM removal) or Lewis acids (H^+).
- Outcome:(-)-Cytoblastin.[4]

Experimental Protocols

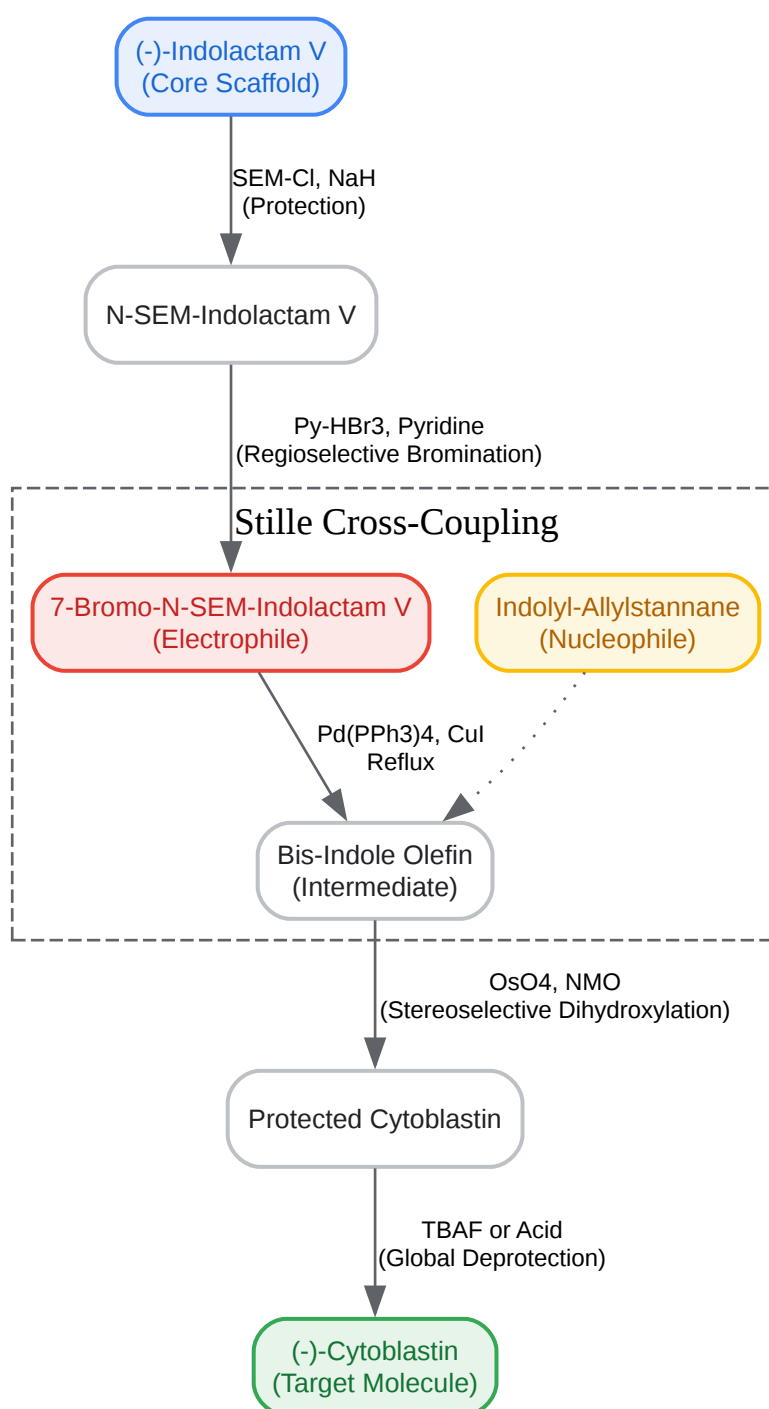
Protocol A: Synthesis of 7-Bromoindolactam V

- Setup: Flame-dry a 50 mL round-bottom flask under Argon.
- Dissolution: Dissolve (-)-Indolactam V (100 mg, 0.33 mmol) in anhydrous pyridine (2 mL).
- Bromination: Add Pyridinium Bromide Perbromide (1.1 equiv) dropwise at 0°C.
- Reaction: Stir at 0°C for 1 hour, then warm to RT. Monitor by TLC (Silica, 5% MeOH/DCM).
- Workup: Quench with sat.
 . Extract with EtOAc (3x). Wash organics with brine, dry over
 .
- Purification: Flash chromatography (Hexanes/EtOAc) to yield the 7-bromo derivative.

Protocol B: Stille Coupling

- Reagents: Combine 7-bromo-N-SEM-indolactam V (1 equiv), Allylstannane (1.5 equiv), and (10 mol%).
- Additives: Add CuI (10 mol%) and CsF (2 equiv) to accelerate the reaction.
- Conditions: Degas the solution (Dioxane) via freeze-pump-thaw. Heat to reflux (100°C) for 12-24 hours.
- Purification: Filter through Celite. Purify via HPLC or radial chromatography to isolate the coupled olefin.

Visualization: Synthesis Pathway



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Caption: Synthetic pathway transforming (-)-Indolactam V into Cytoblastin via regio-controlled bromination and Stille coupling.

Mechanistic Insights & Troubleshooting

Challenge	Mechanistic Root	Optimization Strategy
Regioselectivity (Bromination)	Indole C3 is blocked; C2 is sterically hindered. C7 is electronically activated but requires careful control to avoid dibromination.	Use mild brominating agents (pyridinium bromide perbromide) and low temperature (0°C).
Stille Coupling Efficiency	Steric bulk at C7 and the allylstannane hinders transmetallation.	Use "Farina conditions" (addition of CuI/CsF) to facilitate the Sn-Pd exchange.
Stereocontrol (Diol)	The 9-membered lactam ring creates a chiral pocket.	The "twist" conformation of the ring directs attack from the less hindered face, establishing the correct stereochemistry (1A).

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